

# Application of 5,5-Diethyl-2-methylheptane in Material Science: An Overview

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## Compound of Interest

Compound Name: 5,5-Diethyl-2-methylheptane

Cat. No.: B14538938

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## Introduction

**5,5-Diethyl-2-methylheptane** is a branched-chain alkane with the chemical formula  $C_{12}H_{26}$ . While the exploration of novel organic molecules is a continuous endeavor in material science for developing new polymers, lubricants, and other advanced materials, a thorough review of currently available scientific literature and patents reveals no specific documented applications of **5,5-Diethyl-2-methylheptane** in this field.

This document serves to provide the known chemical and physical properties of **5,5-Diethyl-2-methylheptane** based on existing chemical databases. The absence of application-specific data precludes the inclusion of detailed experimental protocols, quantitative performance data, or visualizations of its role in material science workflows.

## Chemical and Physical Properties

General information and computed properties of **5,5-Diethyl-2-methylheptane** are summarized from publicly available chemical databases.

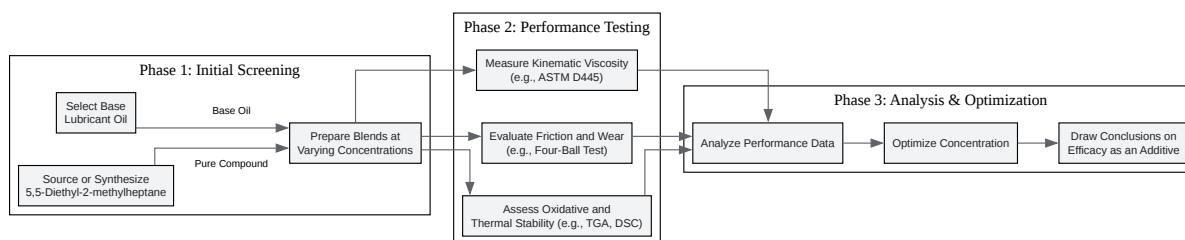
Property	Value	Source
Molecular Formula	C12H26	PubChem[1]
Molecular Weight	170.33 g/mol	PubChem[1]
IUPAC Name	5,5-diethyl-2-methylheptane	PubChem[1]
CAS Registry Number	62198-95-2	NIST[2], PubChem[1]
Canonical SMILES	CCC(CC)(CC)CCC(C)C	PubChem[1]
InChIKey	XPAWKGLXSPHNAN-UHFFFAOYSA-N	NIST[2], PubChem[1]

## Potential Areas of Exploration (Hypothetical)

Given its structure as a branched alkane, one could hypothesize potential, yet unproven, areas of investigation for **5,5-Diethyl-2-methylheptane** in material science. It is crucial to emphasize that the following are purely speculative and not based on any published research.

- **Lubricant Additive:** Branched alkanes are sometimes used as components in lubricating oils to modify viscosity and improve flow properties at low temperatures.
- **Plasticizer:** In some polymer systems, smaller organic molecules can be added as plasticizers to increase flexibility.
- **Organic Phase in Composite Materials:** It could potentially be explored as a non-polar organic phase in the synthesis of certain composite materials.

The logical workflow for investigating a novel compound like **5,5-Diethyl-2-methylheptane** for a potential material science application, such as a lubricant additive, is outlined below.



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Caption: Hypothetical workflow for evaluating a novel compound as a lubricant additive.

## Conclusion

Currently, there is no scientific literature or patent data to support any specific application of **5,5-Diethyl-2-methylheptane** in material science. The information available is limited to its basic chemical and physical properties. The potential applications remain hypothetical and would require substantial experimental investigation to validate. Researchers and scientists are encouraged to consult primary research databases for any future developments regarding the use of this compound.

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## References

- 1. 5,5-Diethyl-2-methylheptane | C<sub>12</sub>H<sub>26</sub> | CID 53424703 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. heptane, 5,5-diethyl-2-methyl- [webbook.nist.gov]
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